

2-Cyanopyridine: A Technical Guide for Researchers and Drug Development Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Cyanopyridine

Cat. No.: B140075

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CAS Number: 100-70-9

This technical guide provides an in-depth overview of **2-cyanopyridine**, a versatile heterocyclic intermediate crucial in the pharmaceutical, agrochemical, and dye manufacturing industries. This document outlines its chemical and physical properties, spectroscopic data, synthesis protocols, and key applications, with a focus on its role in drug development.

Core Properties and Data

2-Cyanopyridine, also known as picolinonitrile or 2-pyridinecarbonitrile, is a white to tan crystalline solid or liquid with a characteristic almond-like odor.^[1] Its fundamental properties are summarized in the tables below for easy reference and comparison.

Physical and Chemical Properties

Property	Value	Reference(s)
CAS Number	100-70-9	[2]
Molecular Formula	C ₆ H ₄ N ₂	[2]
Molecular Weight	104.11 g/mol	[2]
Appearance	White to tan liquid or solid	[1]
Odor	Almond-like	[1]
Melting Point	24-27 °C	[2]
Boiling Point	212-215 °C	[2]
Density	1.081 g/mL at 25 °C	[2]
Flash Point	89 °C	[1]
Solubility	Soluble in water, alcohol, ether, and benzene.	[1]
Refractive Index (n _{20/D})	1.529	[2]

Spectroscopic Data

Spectrum Type	Key Peaks/Shifts (ppm or cm^{-1})	Reference(s)
^1H NMR (in CDCl_3)	8.742, 7.881, 7.747, 7.579	[3][4]
^{13}C NMR (in CDCl_3)	151.0, 137.0, 133.3, 128.2, 126.8, 117.0	[4]
Infrared (IR)	Key vibrational modes include C-H stretching, C=C and C-N stretching, and various bending modes. For 2-cyanopyridinium perchlorate, C-H asymmetric and symmetric stretching vibrations were observed around 3175 and 3140 cm^{-1} , respectively. The coupling of C=C and C-N stretching vibrations resulted in peaks at approximately 1593 and 1520 cm^{-1} .	[4][5]

Synthesis and Experimental Protocols

Several methods are employed for the synthesis of **2-cyanopyridine**, with the most common being the ammoxidation of 2-methylpyridine (2-picoline) and the direct cyanation of pyridine.

Ammoxidation of 2-Methylpyridine

This industrial-scale method involves the vapor-phase reaction of 2-methylpyridine with ammonia and an oxygen source over a heterogeneous catalyst, typically a mixture of metal oxides.

Experimental Protocol:

- Catalyst Preparation:** A common catalyst system involves vanadium and chromium oxides supported on γ -alumina. This can be prepared by impregnating γ -alumina with a solution containing vanadyl oxalate and chromium trioxide, followed by drying and calcination.

- **Reaction Setup:** The reaction is carried out in a fixed-bed flow reactor. The catalyst is packed into the reactor, which is then heated to the reaction temperature (typically 350-500 °C).
- **Reaction Execution:** A gaseous mixture of 2-methylpyridine, ammonia, and air (as the oxygen source) is passed through the heated catalyst bed. The molar ratio of reactants and the space velocity are critical parameters to optimize for maximum yield.
- **Product Isolation:** The reactor effluent is cooled to condense the products and unreacted starting materials. **2-Cyanopyridine** is then separated and purified by distillation.

Direct Cyanation of Pyridine

This method involves the introduction of a cyano group directly onto the pyridine ring. One approach involves the activation of the pyridine ring followed by reaction with a cyanide source.

Experimental Protocol:

- **Activation of Pyridine:** In a flask equipped with a stirrer and cooled in an ice bath, trifluoroacetic anhydride is placed. Pyridine is then added slowly to the cooled anhydride.
- **Nitration:** After stirring, concentrated nitric acid is added dropwise while maintaining the low temperature. The mixture is then stirred at room temperature for a few hours.
- **Cyanation:** The resulting solution is slowly added to a chilled aqueous solution of potassium cyanide and sodium acetate.
- **Workup and Purification:** The reaction mixture is stirred overnight, and the pH is adjusted to 6-7. The product is extracted with an organic solvent (e.g., dichloromethane), and the combined organic layers are dried and concentrated. The crude **2-cyanopyridine** is then purified by column chromatography.^[6]

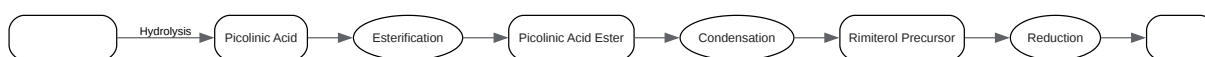
Applications in Drug Development

2-Cyanopyridine is a valuable building block in the synthesis of numerous active pharmaceutical ingredients (APIs).^[1] Its derivatives have shown a wide range of biological activities, including antiviral, antibacterial, and kinase inhibitory effects.^[6]

Intermediate in Bronchodilator Synthesis

A significant application of **2-cyanopyridine** is as a key intermediate in the production of the bronchodilator rimiterol hydrobromide.[7] Rimiterol is a short-acting β_2 adrenergic agonist used in the treatment of asthma.[5]

Logical Relationship: Synthesis of Rimiterol from **2-Cyanopyridine**



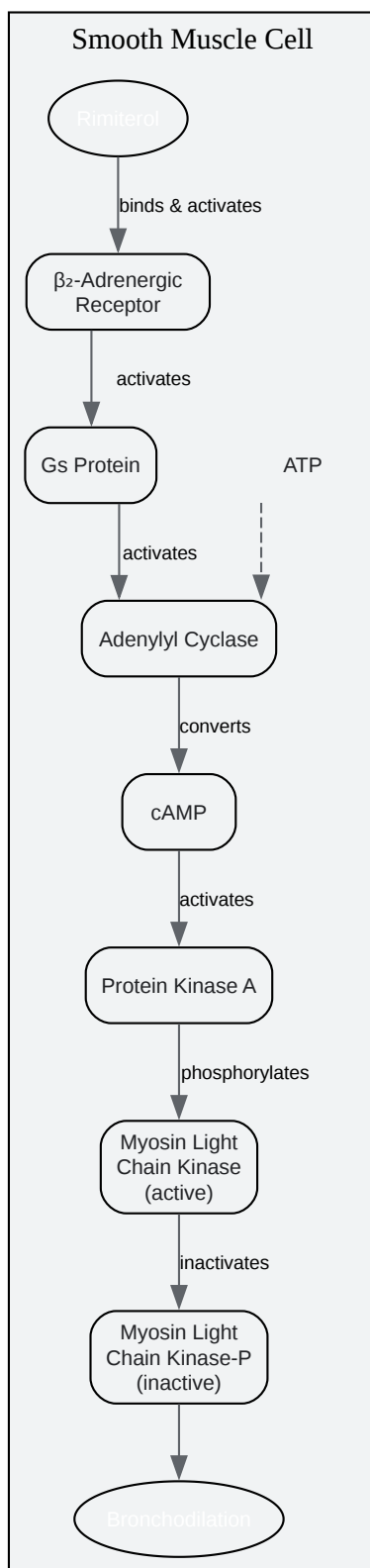
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Caption: Synthetic pathway from **2-Cyanopyridine** to Rimiterol.

Role in Kinase Inhibition

Derivatives of **2-cyanopyridine**, particularly 2-amino-3-cyanopyridine scaffolds, are recognized as privileged structures in the design of kinase inhibitors.[8] These compounds can act as ATP-competitive inhibitors, binding to the hinge region of the kinase domain and modulating signaling pathways implicated in cancer, such as the PI3K/Akt/mTOR and MAPK pathways.[8]
[9]

Signaling Pathway: β_2 -Adrenergic Receptor Pathway (Target of Rimiterol)



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Caption: Rimiterol activates the β_2 -adrenergic receptor pathway.

Safety and Handling

2-Cyanopyridine is considered toxic and should be handled with care. It is harmful if swallowed or in contact with skin and can cause skin and eye irritation.[10] Appropriate personal protective equipment (PPE), including gloves and safety goggles, should be worn when handling this compound.[11] It should be stored in a cool, dry, and well-ventilated area away from oxidizing agents.

Conclusion

2-Cyanopyridine is a chemical intermediate with significant utility in organic synthesis, particularly for the development of pharmaceuticals and other specialty chemicals. Its versatile reactivity and the biological activity of its derivatives make it a compound of high interest to researchers and professionals in drug discovery and development. A thorough understanding of its properties, synthesis, and applications is essential for its effective and safe utilization.

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- To cite this document: BenchChem. [2-Cyanopyridine: A Technical Guide for Researchers and Drug Development Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b140075#2-cyanopyridine-cas-number-and-properties]

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